

Application Notes and Protocols for the Characterization of 2-(2-Bromophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2-Bromophenoxy)acetohydrazide

CAS No.: 328085-17-2

Cat. No.: B1269691

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Authored by: Senior Application Scientist

Introduction: The Significance of Rigorous Characterization

2-(2-Bromophenoxy)acetohydrazide is a molecule of interest in medicinal chemistry and drug discovery, potentially serving as a key intermediate or a pharmacologically active agent itself. Its structure, combining a brominated aromatic ring, an ether linkage, and a hydrazide moiety, presents a unique set of physicochemical properties that necessitate a multi-faceted analytical approach for unambiguous characterization. The presence of the reactive hydrazide group and the halogen substituent makes it imperative to establish a comprehensive analytical profile to ensure identity, purity, and stability, which are critical parameters in the drug development pipeline.

This document provides a detailed guide to the analytical techniques and protocols for the thorough characterization of **2-(2-Bromophenoxy)acetohydrazide**. The methodologies described herein are designed to be robust and self-validating, providing a high degree of confidence in the analytical results. The protocols are grounded in established scientific principles and are supplemented with insights to aid in data interpretation and troubleshooting.

Physicochemical Properties (Predicted)

A thorough understanding of the physicochemical properties of a compound is fundamental to the development of analytical methods. As experimental data for **2-(2-Bromophenoxy)acetohydrazide** is not readily available, the following properties have been predicted using computational models. These values serve as a useful guide for method development, particularly for chromatography and extraction procedures. A closely related compound, 2-(2-methoxyphenoxy)acetohydrazide, has a reported molecular weight of 196.20 g/mol [1].

Property	Predicted Value	Significance in Analytical Characterization
Molecular Formula	C8H9BrN2O2	Confirms the elemental composition.
Molecular Weight	245.08 g/mol	Essential for mass spectrometry and stoichiometric calculations.
LogP	1.25	Indicates moderate lipophilicity, guiding the selection of chromatographic conditions.
pKa (most acidic)	12.5 (amide proton)	Influences the choice of pH for mobile phases in liquid chromatography.
pKa (most basic)	2.5 (terminal amine)	Influences the choice of pH for mobile phases in liquid chromatography.

I. Structural Elucidation: A Spectroscopic Approach

The primary objective of structural elucidation is to confirm the covalent structure of the synthesized molecule. A combination of spectroscopic techniques is essential to piece together the molecular framework.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. For **2-(2-Bromophenoxy)acetohydrazide**, the spectrum is expected to reveal signals corresponding to the aromatic protons, the methylene protons of the acetyl group, and the protons of the hydrazide moiety.

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of a deuterated solvent (e.g., DMSO- d_6 or CDCl_3). The choice of solvent is critical; DMSO- d_6 is often preferred for hydrazides as it can facilitate the observation of exchangeable N-H protons.
- Instrument Parameters:
 - Spectrometer: A 400 MHz or higher field NMR spectrometer is recommended for better signal dispersion.
 - Reference: Tetramethylsilane (TMS) is used as an internal standard (0 ppm).
 - Acquisition: Acquire the spectrum at room temperature using a standard pulse sequence.
- Data Interpretation:
 - Aromatic Region (δ 6.8 - 7.6 ppm): Expect a complex multiplet pattern for the four protons on the brominated phenyl ring. The chemical shifts will be influenced by the electron-withdrawing bromine atom and the electron-donating ether linkage[2][3][4][5].
 - Methylene Protons (-O-CH $_2$ -): A singlet is expected for the two methylene protons, typically in the range of δ 4.5 - 5.0 ppm, shifted downfield due to the adjacent oxygen atom.

- Hydrazide Protons (-NH-NH₂): These protons are exchangeable and their chemical shifts are concentration and solvent dependent. In DMSO-d₆, they may appear as two distinct broad singlets. The -NH proton may appear around δ 9.0-10.0 ppm, and the -NH₂ protons around δ 4.0-5.0 ppm.

B. Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The spectrum of **2-(2-Bromophenoxy)acetohydrazide** will exhibit characteristic absorption bands for the N-H, C=O, C-O, and C-Br bonds.

- Sample Preparation: Prepare the sample as a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory for a solid sample.
- Instrument Parameters:
 - Spectrometer: A standard FT-IR spectrometer.
 - Range: 4000-400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
- Data Interpretation:
 - N-H Stretching (3200-3400 cm⁻¹): Two or three distinct bands are expected in this region, corresponding to the symmetric and asymmetric stretching vibrations of the -NH and -NH₂ groups of the hydrazide moiety[6].
 - C=O Stretching (1650-1680 cm⁻¹): A strong absorption band characteristic of the amide I band (carbonyl stretch) of the hydrazide group[7].
 - C-O Stretching (1200-1250 cm⁻¹): An intense band corresponding to the asymmetric stretching of the aryl-alkyl ether bond.
 - C-Br Stretching (500-600 cm⁻¹): A band in the fingerprint region indicating the presence of a carbon-bromine bond.

- Aromatic C=C Stretching ($1450\text{-}1600\text{ cm}^{-1}$): Several bands of varying intensity characteristic of the aromatic ring. The substitution pattern on the benzene ring can also be inferred from the out-of-plane C-H bending vibrations in the $700\text{-}900\text{ cm}^{-1}$ region.

C. Mass Spectrometry (MS)

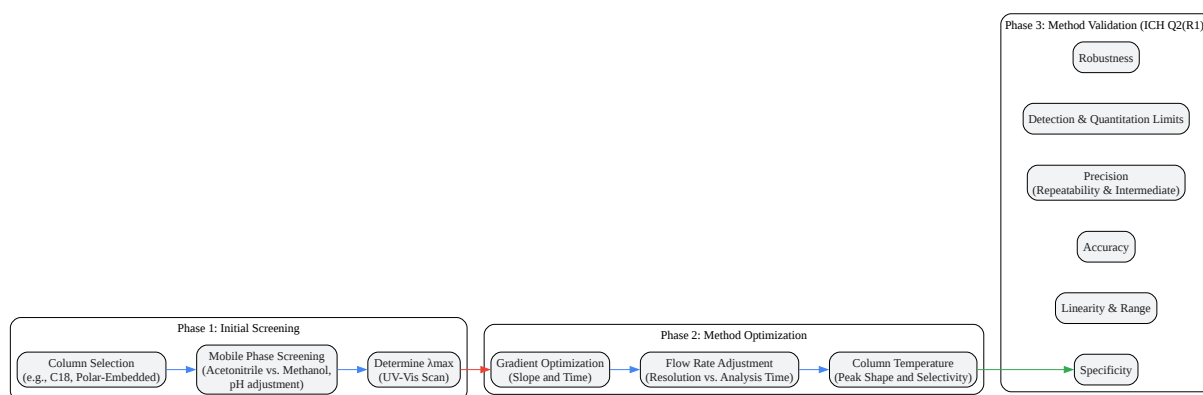
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity. For **2-(2-Bromophenoxy)acetohydrazide**, the presence of bromine with its two isotopes (^{79}Br and ^{81}Br) in nearly equal abundance will result in a characteristic M+2 peak.

- Sample Introduction: The sample can be introduced via direct infusion or coupled with a chromatographic system (LC-MS or GC-MS).
- Ionization Technique: Electrospray ionization (ESI) is a suitable soft ionization technique for this polar molecule.
- Data Acquisition: Acquire the mass spectrum in positive ion mode.
- Data Interpretation:
 - Molecular Ion Peak: Look for a pair of peaks corresponding to $[\text{M}+\text{H}]^+$ and $[\text{M}+\text{H}+2]^+$ with a mass difference of 2 Da and a relative intensity ratio of approximately 1:1. This is the hallmark of a monobrominated compound.
 - Fragmentation Pattern: The fragmentation of the molecular ion can provide further structural information. Common fragmentation pathways for phenoxyacetic acid derivatives may involve cleavage of the ether bond or the acyl-hydrazide bond[8][9][10][11][12].

II. Purity Assessment and Quantification: A Chromatographic Approach

High-Performance Liquid Chromatography (HPLC) is the cornerstone for determining the purity of pharmaceutical compounds and for developing quantitative assays. Given the polar nature of **2-(2-Bromophenoxy)acetohydrazide**, a reversed-phase HPLC method is a suitable starting point.

Workflow for HPLC Method Development



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Caption: A systematic workflow for HPLC method development and validation.

- Instrumentation: A standard HPLC system with a UV detector.
- Chromatographic Conditions (Starting Point):

- Column: A C18 column (e.g., 4.6 x 150 mm, 5 μ m) is a good initial choice. For polar compounds, polar-embedded or polar-endcapped columns can also be considered to improve peak shape and retention[13][14][15][16][17].
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient: A linear gradient from 10% to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: Determined by UV-Vis spectroscopy, likely around 270-280 nm due to the aromatic chromophore.
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition or a compatible solvent like acetonitrile/water to a concentration of approximately 1 mg/mL.
- Method Validation: The developed method must be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure it is suitable for its intended purpose[6][18][19][20][21]. The validation should include specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantitation (LOQ), and robustness.

Parameter	Objective	Typical Acceptance Criteria
Specificity	To ensure the signal is from the analyte of interest and not from impurities, degradants, or matrix components.	Peak purity analysis, comparison with a reference standard.
Linearity	To demonstrate a proportional relationship between the analyte concentration and the detector response.	Correlation coefficient (r^2) $\geq$ 0.999.
Range	The concentration interval over which the method is precise, accurate, and linear.	For assay: 80-120% of the test concentration.
Accuracy	The closeness of the measured value to the true value.	Recovery of 98.0% to 102.0%.
Precision	The degree of scatter between a series of measurements.	RSD $\leq$ 2% for repeatability and intermediate precision.
LOD	The lowest amount of analyte that can be detected but not necessarily quantitated.	Signal-to-noise ratio of 3:1.
LOQ	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio of 10:1.
Robustness	The capacity of the method to remain unaffected by small, deliberate variations in method parameters.	No significant change in results with minor variations in mobile phase composition, pH, flow rate, etc.

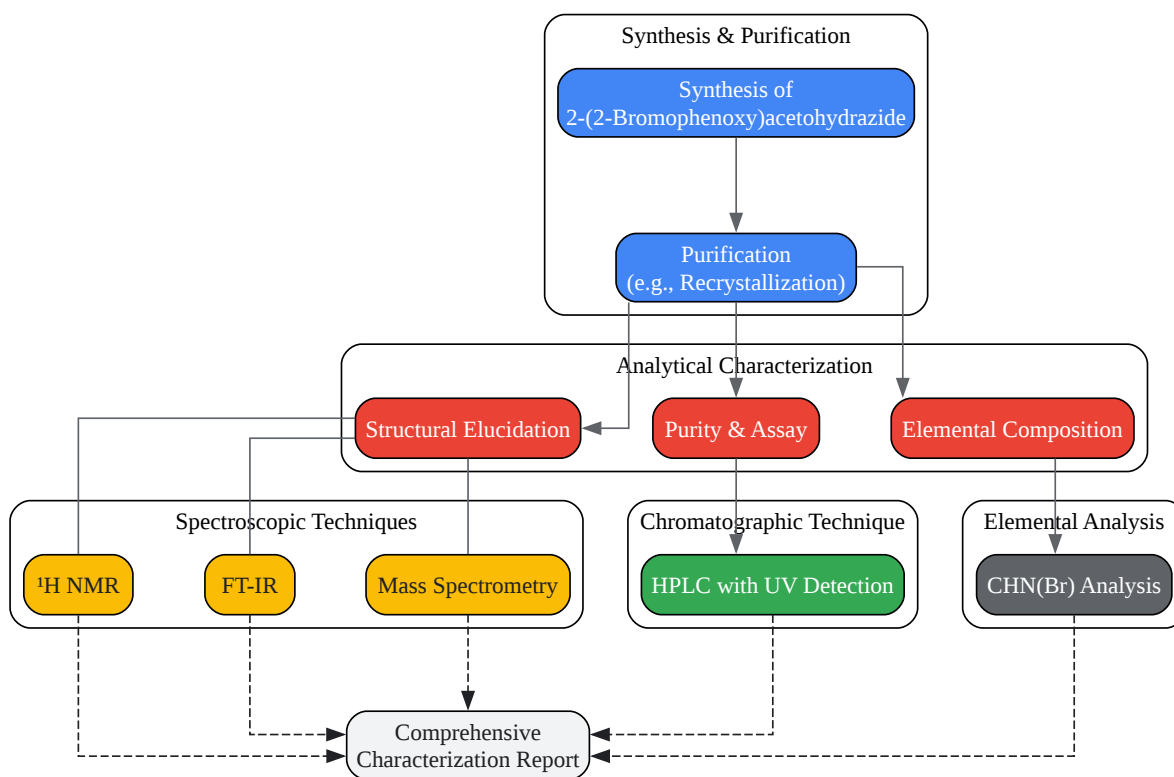
III. Elemental Composition Confirmation

Elemental analysis is a fundamental technique to confirm the empirical formula of a newly synthesized compound by determining the percentage of carbon, hydrogen, nitrogen, and in this case, bromine.

- **Instrumentation:** A CHN elemental analyzer. Bromine content can be determined by various methods, including combustion followed by titration.
- **Sample Preparation:** A small, accurately weighed amount of the dry, pure sample is required.
- **Analysis:** The sample is combusted in a high-oxygen environment, and the resulting gases (CO_2 , H_2O , N_2) are quantitatively measured.
- **Data Interpretation:** The experimentally determined percentages of C, H, and N should be within $\pm 0.4\%$ of the theoretical values calculated from the molecular formula ($\text{C}_8\text{H}_9\text{BrN}_2\text{O}_2$).

IV. Comprehensive Characterization Workflow

The following diagram illustrates the logical flow for the comprehensive characterization of **2-(2-Bromophenoxy)acetohydrazide**, ensuring a thorough and systematic evaluation of the compound.



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Caption: A logical workflow for the synthesis and comprehensive analytical characterization.

Conclusion

The analytical characterization of **2-(2-Bromophenoxy)acetohydrazide** requires a multi-technique approach to ensure the unequivocal confirmation of its structure, purity, and elemental composition. By following the detailed protocols and workflows outlined in this application note, researchers, scientists, and drug development professionals can generate a

robust and reliable data package for this important chemical entity. The integration of spectroscopic and chromatographic techniques, underpinned by rigorous method validation, provides the necessary confidence for advancing this compound in research and development endeavors.

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